

Spectroscopic data for 2-fluoro-N-methyl-5-nitrobenzamide

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Compound of Interest

Compound Name: 2-fluoro-N-methyl-5-nitrobenzamide

CAS No.: 136146-83-3

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An In-depth Technical Guide to the Spectroscopic Characterization of **2-fluoro-N-methyl-5-nitrobenzamide**

Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data for **2-fluoro-N-methyl-5-nitrobenzamide**, a compound of interest for researchers, medicinal chemists, and professionals in drug development. We will delve into the synthesis and detailed spectroscopic interpretation, offering field-proven insights into the causality behind experimental choices and data interpretation. Our approach ensures that the characterization process is self-validating, grounding all claims in authoritative spectroscopic principles.

Introduction and Synthetic Strategy

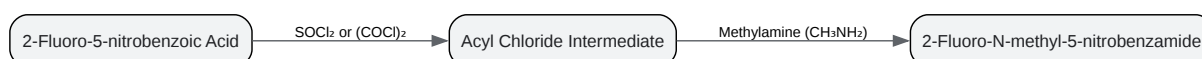
2-fluoro-N-methyl-5-nitrobenzamide is a substituted benzamide derivative. Such structures are common scaffolds in medicinal chemistry, and the presence of a fluorine atom and a nitro group can significantly influence pharmacokinetic and pharmacodynamic properties. Accurate structural confirmation and purity assessment are therefore critical. This guide will cover the

essential spectroscopic techniques required for its unambiguous identification: Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

The most direct synthetic route to **2-fluoro-N-methyl-5-nitrobenzamide** involves the amidation of its carboxylic acid precursor, 2-fluoro-5-nitrobenzoic acid. This precursor is commercially available and its spectroscopic data are well-documented.[1][2]

Synthetic Workflow: From Carboxylic Acid to Amide

The conversion of a carboxylic acid to a secondary amide is a fundamental transformation in organic synthesis. A common and efficient method involves activating the carboxylic acid, for example by converting it to an acyl chloride, followed by reaction with the desired amine.



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Caption: Synthesis workflow from precursor to the target compound.

Experimental Protocol: Synthesis of 2-fluoro-N-methyl-5-nitrobenzamide

This protocol is adapted from a similar synthesis of a related benzamide.[3] It represents a robust method for achieving the desired transformation.

- **Activation of Carboxylic Acid:** To a solution of 2-fluoro-5-nitrobenzoic acid (1.0 eq) in a suitable anhydrous solvent (e.g., dichloromethane or THF) containing a catalytic amount of DMF, slowly add oxalyl chloride or thionyl chloride (1.2 eq) at 0 °C.
- **Reaction Monitoring:** Allow the reaction mixture to warm to room temperature and stir for 1-2 hours. The reaction progress can be monitored by the cessation of gas evolution.
- **Amine Addition:** Cool the mixture back to 0 °C. In a separate flask, prepare a solution of methylamine (2.0 eq) in an appropriate solvent. Add the methylamine solution dropwise to the activated acyl chloride solution.

- **Work-up:** After the addition is complete, allow the reaction to stir at room temperature for another hour. Quench the reaction by adding water. Extract the product with an organic solvent like ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (MgSO_4), and concentrate under reduced pressure. The crude product can be purified by column chromatography or recrystallization to yield the final product.

Spectroscopic Analysis of the Precursor: 2-Fluoro-5-nitrobenzoic Acid

Understanding the spectra of the starting material is crucial for interpreting the changes that confirm the formation of the product. The data presented here is sourced from established chemical databases.^[2]

¹H NMR Spectrum (400 MHz, DMSO-d₆)

Signal Assignment	Chemical Shift (ppm)	Multiplicity
Aromatic CH (H6)	8.61	dd
Aromatic CH (H4)	8.50	ddd
Aromatic CH (H3)	7.63	t
Carboxylic Acid OH	~13.5 (very broad)	s

- **Expertise & Causality:** The downfield shifts of the aromatic protons are due to the strong electron-withdrawing effects of both the nitro group and the carboxylic acid. The use of DMSO-d₆ as a solvent allows for the observation of the acidic carboxylic proton, which would typically exchange with deuterium in solvents like D₂O or CD₃OD.

¹³C NMR Spectrum (100 MHz, DMSO-d₆)

Signal Assignment	Chemical Shift (ppm)
Carbonyl C=O	164.2
C-F	161.8 (d, $^1J_{CF}$)
C-NO ₂	141.5
C-COOH	129.8
Aromatic CH	126.7
Aromatic CH	116.9 (d, $^2J_{CF}$)

- **Expertise & Causality:** The most notable feature is the large doublet for the carbon directly attached to the fluorine atom (C-F), a result of one-bond carbon-fluorine coupling ($^1J_{CF}$). A smaller doublet is observed for the adjacent carbon (C-H at position 3) due to two-bond coupling ($^2J_{CF}$).

Mass Spectrum (EI)

m/z Value	Interpretation
185	[M] ⁺ (Molecular Ion)
168	[M - OH] ⁺
139	[M - NO ₂] ⁺

- **Expertise & Causality:** Electron Ionization (EI) is a high-energy technique that often leads to fragmentation. The observed fragments corresponding to the loss of a hydroxyl group (-OH) and a nitro group (-NO₂) are characteristic of nitrobenzoic acids and provide strong evidence for the precursor's structure.

Spectroscopic Characterization of 2-fluoro-N-methyl-5-nitrobenzamide

The following sections detail the expected spectroscopic data for the final product. The interpretation is based on established principles of how functional group transformations affect spectra.^{[4][5][6]}

^1H NMR Spectroscopy

- **Experimental Protocol:** A ^1H NMR spectrum would be acquired on a 400 MHz or higher spectrometer. The sample would be dissolved in an appropriate deuterated solvent, typically deuteriochloroform (CDCl_3) or DMSO-d_6 , with tetramethylsilane (TMS) as an internal standard.
- **Trustworthiness:** Using a high-field NMR provides better signal dispersion, which is crucial for resolving the complex splitting patterns in the aromatic region. The choice of solvent is critical; DMSO-d_6 is often preferred for amides as it helps in observing the N-H proton, which can sometimes exchange or be very broad in other solvents.^[7]

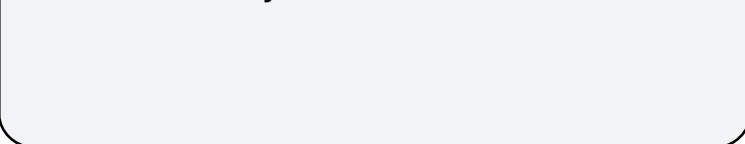
Predicted ^1H NMR Data (400 MHz, DMSO-d_6)

Predicted Signal Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration
Amide N-H	~8.5 - 9.0	q (quartet) or broad s	1H
Aromatic CH (H6)	~8.6	dd	1H
Aromatic CH (H4)	~8.4	ddd	1H
Aromatic CH (H3)	~7.8	t	1H
N-Methyl (CH_3)	~2.8	d (doublet)	3H

- **Causality and Interpretation:**
 - **Disappearance of -COOH:** The very broad signal for the carboxylic acid proton above 10 ppm will be absent.
 - **Appearance of Amide and Methyl Signals:** Two new signals will appear: a doublet around 2.8 ppm for the N-methyl group and a quartet (or broad signal) for the amide N-H proton. The methyl group is a doublet because it is coupled to the single N-H proton (n+1 rule). The N-H proton signal is often a quartet due to coupling with the three protons of the methyl group, although this can be broadened by quadrupole effects of the nitrogen atom or by chemical exchange.

- Aromatic Region Shifts: The aromatic proton signals will experience slight shifts due to the change from a carboxylic acid to an N-methylamide group, but their splitting patterns should remain similar.

2-fluoro-N-methyl-5-nitrobenzamide Structure



¹H NMR Assignments

H6: ~8.6 ppm (dd)

H4: ~8.4 ppm (ddd)

H3: ~7.8 ppm (t)

NH: ~8.7 ppm (q)

CH₃: ~2.8 ppm (d)

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Caption: Predicted ¹H NMR signal assignments for the target molecule.

¹³C NMR Spectroscopy

- Experimental Protocol: A ¹³C NMR spectrum is typically acquired on the same instrument as the ¹H NMR, using a proton-decoupled pulse sequence to ensure each unique carbon appears as a singlet.

- **Trustworthiness:** Proton decoupling simplifies the spectrum, allowing for an easy count of the number of non-equivalent carbon atoms, which is a key piece of structural information.

Predicted ^{13}C NMR Data (100 MHz, DMSO- d_6)

Predicted Signal Assignment	Predicted Chemical Shift (ppm)
Amide Carbonyl C=O	~165
C-F	~160 (d, ^1JCF)
C-NO ₂	~142
C-CONH	~132
Aromatic CH	~128
Aromatic CH	~118 (d, ^2JCF)
N-Methyl (CH ₃)	~26

- **Causality and Interpretation:**
 - **Amide Carbonyl:** The carboxylic acid carbonyl at ~164.2 ppm will be replaced by an amide carbonyl signal, typically found in a similar region (~165 ppm).
 - **N-Methyl Carbon:** A new signal will appear in the aliphatic region (~26 ppm), corresponding to the N-methyl carbon.
 - **Carbon-Fluorine Coupling:** The characteristic large one-bond and smaller two-bond C-F coupling constants will remain, serving as a definitive marker for the fluoro-substituted aromatic ring.

Infrared (IR) Spectroscopy

- **Experimental Protocol:** An IR spectrum would be obtained using a Fourier Transform Infrared (FTIR) spectrometer, typically with the sample prepared as a KBr pellet or analyzed as a thin film on a salt plate, or using an Attenuated Total Reflectance (ATR) accessory.

- **Trustworthiness:** ATR-FTIR is a modern, rapid, and reliable method that requires minimal sample preparation and provides high-quality, reproducible spectra.

Predicted Key IR Absorptions

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~3300	N-H Stretch	Secondary Amide
~3100	Aromatic C-H Stretch	Aromatic Ring
~2950	Aliphatic C-H Stretch	N-Methyl Group
~1650	C=O Stretch (Amide I band)	Secondary Amide
~1520 & ~1350	Asymmetric & Symmetric N=O Stretch	Nitro Group
~1550	N-H Bend (Amide II band)	Secondary Amide
~1250	C-N Stretch	Amide

- **Causality and Interpretation:**
 - **O-H vs. N-H Stretch:** The most significant change from the starting material will be the disappearance of the very broad O-H stretch of the carboxylic acid (centered around 3000 cm⁻¹) and the appearance of a sharp N-H stretching band around 3300 cm⁻¹.
 - **Carbonyl Shift:** The C=O stretch will shift from the ~1680 cm⁻¹ region (for the dimerized carboxylic acid) to ~1650 cm⁻¹, a characteristic value for a secondary amide (Amide I band).
 - **Amide II Band:** The presence of a strong band around 1550 cm⁻¹ (Amide II), which arises from a combination of N-H bending and C-N stretching, is also a key indicator of amide formation.
 - **Nitro Group:** The strong, characteristic absorptions for the nitro group will remain.

Mass Spectrometry

- **Experimental Protocol:** Mass spectral data can be obtained using various ionization techniques. Electrospray Ionization (ESI) is a soft ionization method ideal for confirming the molecular weight, while Electron Ionization (EI) provides valuable fragmentation information.
- **Trustworthiness:** Using high-resolution mass spectrometry (HRMS) with ESI would provide a highly accurate mass measurement of the molecular ion, allowing for the unambiguous determination of the molecular formula.

Predicted Mass Spectrometry Data

Ionization Mode	Predicted m/z Value	Interpretation
ESI (+)	199.05	$[M+H]^+$ (Protonated Molecular Ion for $C_8H_7FN_2O_3$)
ESI (+)	221.03	$[M+Na]^+$ (Sodium Adduct)
EI	198	$[M]^+$ (Molecular Ion)
EI	168	$[M - CH_2O]^+$ or $[M - NHCH_2]^+$ (Fragment)
EI	152	$[M - NO_2]^+$ (Fragment)

- **Causality and Interpretation:**
 - **Molecular Weight Change:** The molecular weight of **2-fluoro-N-methyl-5-nitrobenzamide** ($C_8H_7FN_2O_3$) is 198.15 g/mol, an increase from the 185.11 g/mol of the starting acid. ESI in positive mode would show the protonated molecule $[M+H]^+$ at m/z 199.
 - **Fragmentation Pattern:** Under EI conditions, the molecular ion $[M]^+$ at m/z 198 would be observed. Characteristic fragmentation would likely involve the amide side chain, providing further structural confirmation.

Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a self-validating framework for the synthesis and characterization of **2-fluoro-N-methyl-5-nitrobenzamide**. By combining 1H NMR, ^{13}C NMR, IR, and Mass Spectrometry, a researcher can unambiguously

confirm the structure and assess the purity of the target compound. The key transformations to monitor are the appearance of the N-methyl and N-H signals in the NMR and IR spectra, and the corresponding mass increase in the mass spectrum. This multi-faceted approach ensures the scientific integrity required for applications in research and drug development.

References

- ResearchGate.The ^1H NMR and ^{13}C -NMR spectra of N-(2-hydroxy-5-nitrophenyl)formamide. [\[Link\]](#)
- PubChem.2-Chloro-5-nitrobenzamide. [\[Link\]](#)
- PubChem.2-Fluoro-5-nitrobenzaldehyde. [\[Link\]](#)
- PubChem.2-Fluoro-5-nitrobenzamide. [\[Link\]](#)
- NIST Chemistry WebBook.2-Fluoro-5-nitrobenzonitrile. [\[Link\]](#)
- Chemistry LibreTexts.6.6: ^1H NMR Spectra and Interpretation (Part I). [\[Link\]](#)
- YouTube.Proton NMR Skills (Benzene Derivatives) - Part 1. [\[Link\]](#)
- The Royal Society of Chemistry.Supplementary Information. [\[Link\]](#)
- Minnesota State University Moorhead.Short Summary of C^{13} -NMR Interpretation. [\[Link\]](#)
- ResearchGate.H-1 NMR spectra part 31: ^1H chemical shifts of amides in DMSO solvent. [\[Link\]](#)
- University of Puget Sound.Assigning the ^1H -NMR Signals of Aromatic Ring ^1H -atoms. [\[Link\]](#)

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Sources

- [1. ossila.com \[ossila.com\]](https://ossila.com)
- [2. 2-Fluoro-5-nitrobenzoic acid \(7304-32-7\) MS \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [3. Synthesis routes of 2-Fluoro-N-methyl-4-nitrobenzamide \[benchchem.com\]](https://benchchem.com)
- [4. youtube.com \[youtube.com\]](https://youtube.com)
- [5. web.mnstate.edu \[web.mnstate.edu\]](https://web.mnstate.edu)
- [6. www2.chem.wisc.edu \[www2.chem.wisc.edu\]](https://www2.chem.wisc.edu)
- [7. researchgate.net \[researchgate.net\]](https://researchgate.net)
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